

Technical Guide: Spectral and Synthetic Profile of 1-(Azidomethyl)-3-methylbenzene

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Compound of Interest

Compound Name: 1-(Azidomethyl)-3-methylbenzene

Cat. No.: B161737

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data and a detailed experimental protocol for the synthesis of **1-(azidomethyl)-3-methylbenzene**. This compound is a valuable building block in medicinal chemistry and materials science, primarily utilized in "click" chemistry reactions for the facile introduction of a tolyl-containing moiety.

Spectroscopic Data

The following tables summarize the available nuclear magnetic resonance (NMR) and infrared (IR) spectral data for **1-(azidomethyl)-3-methylbenzene**.

Nuclear Magnetic Resonance (NMR) Data

Table 1: ¹H NMR Spectral Data of **1-(azidomethyl)-3-methylbenzene**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
7.31	m	-	1H	Ar-H
7.17	t	11.9	3H	Ar-H
4.32	s	-	2H	-CH ₂ -N ₃
2.41	s	-	3H	Ar-CH ₃

Solvent: CDCl₃, Spectrometer Frequency: 400 MHz

Table 2: ¹³C NMR Spectral Data of **1-(azidomethyl)-3-methylbenzene**

Chemical Shift (δ) ppm	Assignment
139.1	Ar-C
135.2	Ar-C
129.1	Ar-CH
128.9	Ar-CH
128.2	Ar-CH
125.3	Ar-CH
54.8	-CH ₂ -N ₃
21.4	Ar-CH ₃

Solvent: CDCl₃, Spectrometer Frequency: 100 MHz

Infrared (IR) Spectroscopy

A definitive IR spectrum for **1-(azidomethyl)-3-methylbenzene** is not readily available in public databases. However, the spectrum is expected to be very similar to that of (azidomethyl)benzene (benzyl azide), with the addition of bands corresponding to the methyl

group. The characteristic azide (N_3) stretch is a strong and sharp absorption in the region of 2100-2090 cm^{-1} .

Table 3: Representative Infrared (IR) Spectral Data based on (Azidomethyl)benzene

Wavenumber (cm^{-1})	Intensity	Assignment
~3030	Medium	Aromatic C-H Stretch
~2925	Medium	Aliphatic C-H Stretch
~2100	Strong, Sharp	Azide (N_3) Asymmetric Stretch
~1495, 1455	Medium	Aromatic C=C Bending
~1250	Medium	-CH ₂ - Wag
~735, 695	Strong	Aromatic C-H Out-of-Plane Bending

Experimental Protocol: Synthesis of 1-(Azidomethyl)-3-methylbenzene

This protocol details the synthesis of **1-(azidomethyl)-3-methylbenzene** via a nucleophilic substitution reaction from 3-methylbenzyl chloride.

Materials and Equipment:

- 3-methylbenzyl chloride
- Sodium azide (NaN_3)
- Acetone
- Water (deionized)
- Dichloromethane (CH_2Cl_2)
- Magnesium sulfate (MgSO_4), anhydrous

- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 3-methylbenzyl chloride (1.0 eq.) in a 3:1 mixture of acetone and water.
- **Addition of Sodium Azide:** To the stirred solution, add sodium azide (1.5 eq.).
- **Reaction:** Stir the reaction mixture at room temperature overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion of the reaction, remove the acetone under reduced pressure using a rotary evaporator.
- **Extraction:** To the remaining aqueous solution, add dichloromethane to extract the product. Transfer the mixture to a separatory funnel and separate the organic layer. Extract the aqueous layer two more times with dichloromethane.
- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure to yield **1-(azidomethyl)-3-methylbenzene** as a colorless oil.

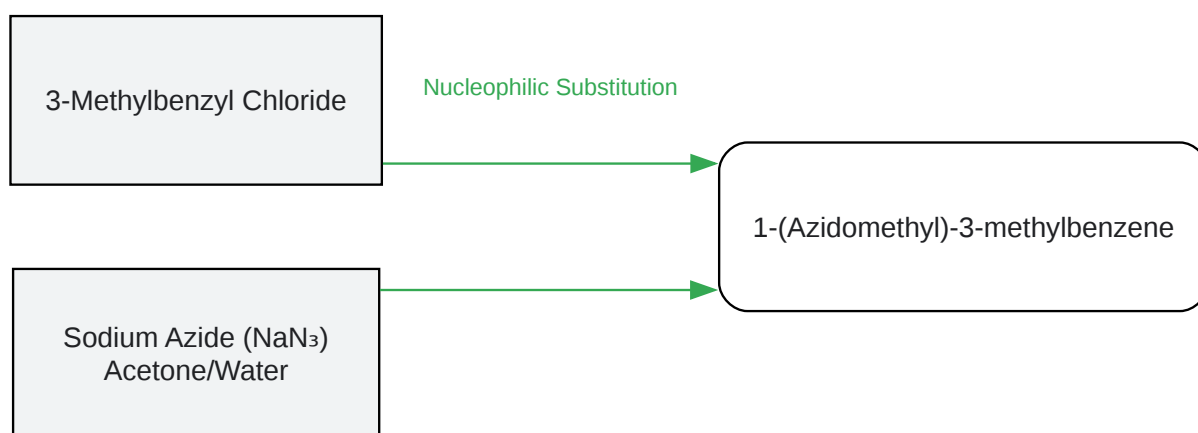
Safety Precautions:

- Sodium azide is highly toxic and can form explosive heavy metal azides. Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated fume hood.

- Organic azides are potentially explosive, especially upon heating or shock. Avoid heating the neat compound to high temperatures.
- All solvents are flammable and should be handled with care.

Synthesis Workflow

The following diagram illustrates the synthetic pathway for the preparation of **1-(azidomethyl)-3-methylbenzene**.



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Caption: Synthesis of **1-(azidomethyl)-3-methylbenzene**.

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